

Long-term physiological effects of BNTX maleate administration

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BNTX maleate

Cat. No.: B10752603

[Get Quote](#)

An In-depth Technical Guide on 7-Benzylidenenaltrexone Maleate (**BNTX Maleate**)

Executive Summary

This document provides a technical overview of 7-Benzylidenenaltrexone maleate (**BNTX maleate**), a research chemical identified as a selective δ_1 opioid receptor antagonist. It is crucial to distinguish this compound from products developed by BioNTech, a biotechnology company publicly traded under the ticker symbol BNTX. There is no publicly available information suggesting that **BNTX maleate** has undergone extensive preclinical toxicology studies or any clinical trials in humans. Therefore, this guide focuses on its known pharmacological properties and mechanism of action based on available scientific literature. The long-term physiological effects of **BNTX maleate** administration have not been documented.

Introduction

BNTX maleate, chemically known as 7-Benzylidenenaltrexone maleate, is a derivative of naltrexone.[1] It is primarily used in preclinical research to investigate the role of the δ_1 opioid receptor subtype.[1] It is important to note that this compound is distinct from the BNT162b2 COVID-19 vaccine developed by Pfizer and BioNTech. The similar abbreviation "BNTX" appears to be a source of confusion. This document will exclusively focus on the scientific data available for 7-Benzylidenenaltrexone maleate.

Pharmacological Profile

Mechanism of Action:

BNTX maleate functions as a selective antagonist for the δ_1 (delta-1) opioid receptor.^[1] Opioid receptors are a class of G protein-coupled receptors that are the primary targets of opioids. The delta opioid receptor has two subtypes, δ_1 and δ_2 . **BNTX maleate**'s selectivity for the δ_1 subtype allows researchers to isolate and study the specific physiological functions mediated by this receptor.^[1]

Studies have shown its activity in inhibiting neurogenic ion transport in porcine ileal mucosa, suggesting a role for a novel opioid receptor in this process.^[1]

Caption: **BNTX maleate** antagonism of the δ_1 opioid receptor.

Preclinical Studies

The available research on **BNTX maleate** is limited to preclinical models, primarily in rodents and porcine tissues.

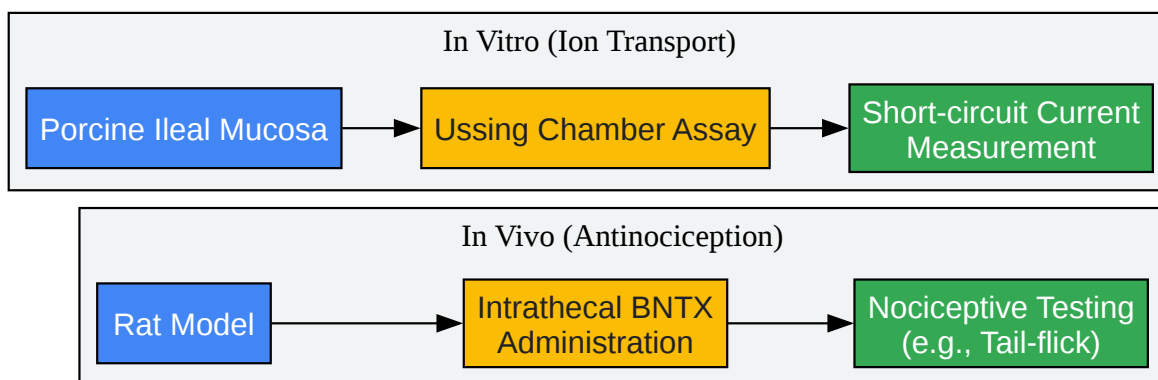
Key Findings:

- **Antinociception:** Intrathecal administration of BNTX has been used to study the role of δ_1 opioid receptors in pain modulation in the spinal cord of rats.^[1]
- **Gastrointestinal Function:** Research in porcine ileal mucosa indicates that BNTX can inhibit ion transport, suggesting a role for δ_1 -preferring opioid receptors in regulating intestinal function.^[1]

Experimental Protocols:

- **In vivo Antinociception Studies:**
 - **Animal Model:** Male Sprague-Dawley rats.
 - **Administration:** Intrathecal injection of **BNTX maleate**.

- Assessment: Nociceptive thresholds are measured using methods like the tail-flick or hot-plate test to evaluate the analgesic effects of other compounds in the presence of the δ_1 antagonist.
- In vitro Ion Transport Studies:
 - Tissue Model: Porcine ileal mucosa mounted in Ussing chambers.
 - Methodology: The tissue is bathed in a buffer solution, and a voltage clamp is used to measure short-circuit current (Isc), an indicator of active ion transport. The effect of BNTX on the Isc response to various opioid agonists is then quantified.



[Click to download full resolution via product page](#)

Caption: Preclinical experimental workflows for **BNTX maleate**.

Quantitative Data

There is a lack of comprehensive quantitative data regarding the pharmacokinetics, pharmacodynamics, and toxicology of **BNTX maleate**. The existing literature focuses on its qualitative effects as a research tool. No data on absorption, distribution, metabolism, and excretion (ADME) or long-term safety is publicly available.

Parameter	Data	Reference
Chemical Formula	$C_{27}H_{27}NO_4 \cdot C_4H_4O_4$	Tocris Bioscience[1]
Molecular Weight	545.59	Tocris Bioscience[1]
Receptor Selectivity	Selective δ_1 opioid receptor antagonist	Portoghese et al. (1992)[1]

Long-Term Physiological Effects

There is no available data on the long-term physiological effects of **BNTX maleate** administration in any species. The compound has been used in acute or short-term preclinical experiments to investigate specific scientific questions. Long-term studies, which are essential for drug development to assess chronic toxicity, carcinogenicity, and other delayed effects, have not been published for **BNTX maleate**.

Clarification on BNTX and BioNTech

It is imperative to differentiate between **BNTX maleate** and the work of BioNTech. BioNTech is a company that, in partnership with Pfizer, developed the BNT162b2 mRNA COVID-19 vaccine. The long-term safety of the BNT162b2 vaccine is being continuously monitored through extensive clinical trials and post-marketing surveillance.[2][3] This monitoring includes tracking adverse events of special interest and conducting long-term follow-up of trial participants.[2] Data from these studies are publicly available and subject to regulatory review.[3] The research and data for the BNT162b2 vaccine are entirely separate from the preclinical research chemical **BNTX maleate**.

Conclusion

BNTX maleate is a valuable research tool for studying the δ_1 opioid receptor. However, the available scientific literature is limited to its acute pharmacological effects in preclinical settings. There is a complete absence of data on its long-term physiological effects, pharmacokinetics, and safety profile in humans. The similarity of its abbreviated name to the stock ticker for BioNTech has likely caused confusion. Researchers, scientists, and drug development professionals should be aware of the distinct nature of this compound and the lack of

comprehensive safety data. Any consideration of this or similar compounds for therapeutic development would require extensive preclinical toxicology and long-term safety studies.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. BNTX maleate | CAS 864461-31-4 | Tocris Bioscience [tocris.com]
- 2. Safety and reactogenicity of the BNT162b2 COVID-19 vaccine: Development, post-marketing surveillance, and real-world data - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Safety and reactogenicity of the BNT162b2 COVID-19 vaccine: Development, post-marketing surveillance, and real-world data - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Long-term physiological effects of BNTX maleate administration]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10752603#long-term-physiological-effects-of-bntx-maleate-administration]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com